

Navigating the Solubility of Acid Yellow 172: A Technical Guide

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Compound of Interest

Compound Name: C.I. Acid yellow 172

Cat. No.: B098299

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of Acid Yellow 172. Recognizing the potential for nomenclature confusion within chemical databases and commercial listings, this document also addresses the distinct properties of a similarly named compound, Solvent Yellow 172, to ensure clarity for researchers. This guide summarizes available quantitative data, outlines detailed experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Understanding Acid Yellow 172 and Solvent Yellow 172

Initial database searches reveal two distinct chemical entities often associated with the name "Yellow 172": **C.I. Acid Yellow 172** and C.I. Solvent Yellow 172. It is crucial for researchers to distinguish between these two compounds as their solubility profiles, and therefore their applications, differ significantly.

- **C.I. Acid Yellow 172:** Identified by CAS number 15792-51-5, this dye has the molecular formula $C_{22}H_{16}Cl_2N_5NaO_6S_2$.^[1] Its designation as an "acid dye" implies the presence of acidic functional groups, such as sulfonic acid groups, which typically confer solubility in water. Acid dyes are primarily used for dyeing protein fibers like wool and silk, as well as polyamides, processes that occur in aqueous solutions.^[1]

- C.I. Solvent Yellow 172: This dye, with CAS number 68427-35-0 and molecular formula $C_{20}H_{19}N_3O_5S$, belongs to the coumarin chemical class.^{[2][3][4]} As a "solvent dye," it is characterized by its solubility in organic solvents and insolubility in water.^{[2][5][6]} This property makes it suitable for coloring plastics, resins, lacquers, and printing inks.^[3]

Due to a lack of specific quantitative solubility data for Acid Yellow 172 in the public domain, this guide will present the detailed solubility information available for Solvent Yellow 172, as it is more thoroughly documented. Researchers interested in Acid Yellow 172 can utilize the experimental protocols outlined below to determine its precise solubility in various solvents.

Solubility Data for Solvent Yellow 172 (CAS 68427-35-0)

The solubility of Solvent Yellow 172 has been qualitatively and semi-quantitatively assessed in a range of solvents. The data is summarized in the table below.

Solvent System	Solubility
Aqueous Solvents	
Water	Insoluble[2][5]
Organic Solvents	
Toluene	Slightly Soluble
Ethanol	< 0.10%
Methyl Ethyl Ketone (MEK)	< 0.10%
Ethyl Acetate	Slightly Soluble
1-Methyl-2-Pyrrolidone	1.80%
Ethyl Cellosolve	Slightly Soluble
N,N-Dimethylformamide (DMF)	0.80%
Ethylene Glycol	< 0.10%
Diethylene Glycol	< 0.10%
3:1 Methanol:1-Butanol mixture	Slightly Soluble
Propylene Glycol	Slightly Soluble

Note: The term "Slightly Soluble" is used as provided in the source material and is not quantitatively defined therein.

Experimental Protocol for Determining Dye Solubility

The following is a generalized, multi-step protocol for determining the solubility of a dye like Acid Yellow 172 in water and various organic solvents. This method is based on standard laboratory practices for solubility assessment.

Materials and Equipment

- Dye sample (e.g., Acid Yellow 172)

- Selected solvents (e.g., deionized water, ethanol, methanol, acetone, dimethyl sulfoxide)
- Analytical balance
- Vortex mixer
- Thermostatic shaker or water bath
- Centrifuge
- Spectrophotometer (UV-Vis)
- Volumetric flasks and pipettes
- Filter membranes (e.g., 0.45 μm PTFE or nylon)

Procedure

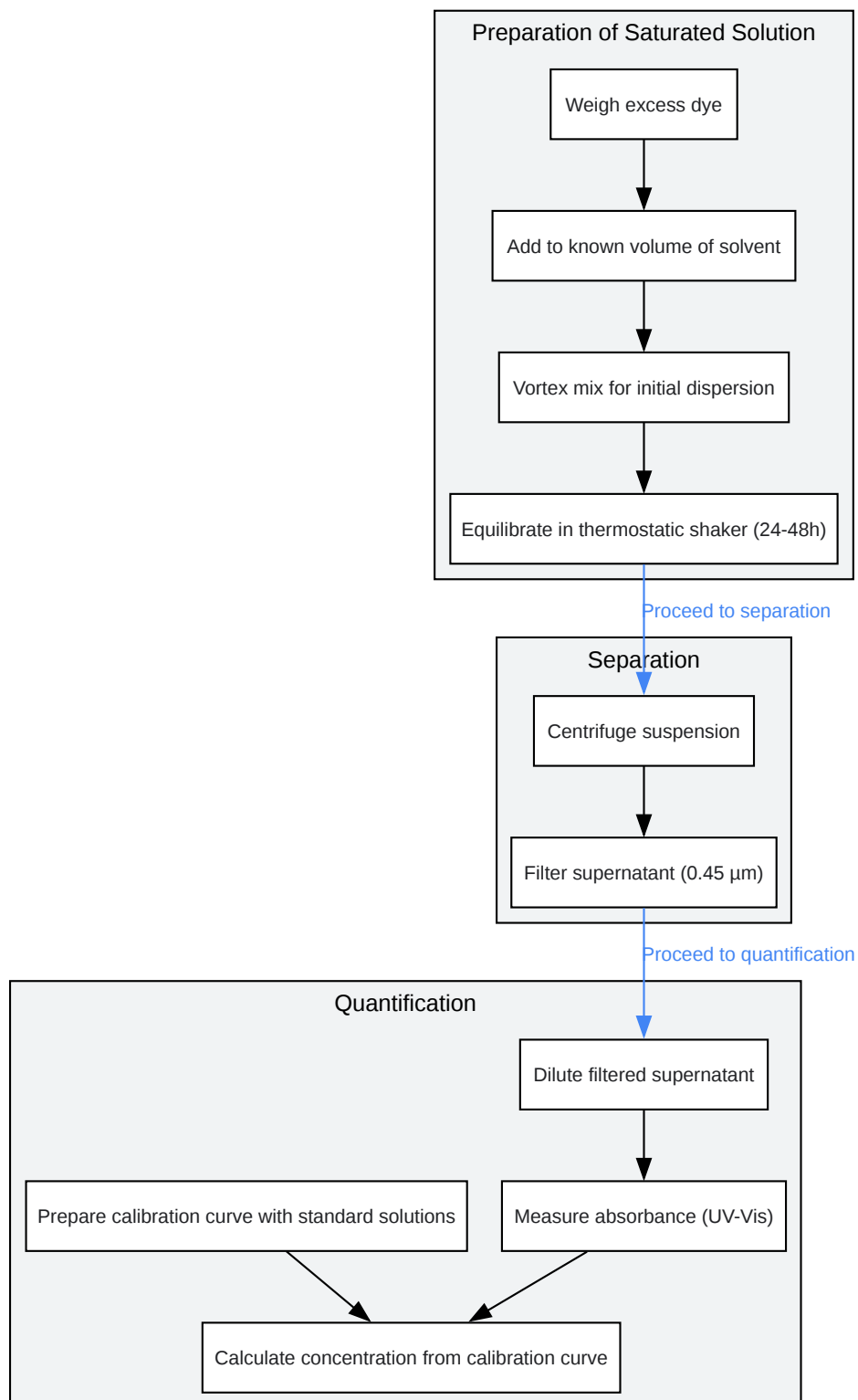
- Preparation of Saturated Solutions:
 - Accurately weigh an excess amount of the dye powder.
 - Add the weighed dye to a known volume of the chosen solvent in a sealed vial or flask.
 - Vigorously mix the solution using a vortex mixer for 2-3 minutes to ensure initial dispersion.
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C) and agitate for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - After the equilibration period, centrifuge the suspension at a high speed (e.g., 10,000 rpm for 15 minutes) to pellet the undissolved solid.
 - Carefully collect the supernatant. For highly accurate measurements, filter the supernatant through a 0.45 μm filter to remove any remaining fine particles.
- Quantification of Dissolved Dye:

- Prepare a series of standard solutions of the dye in the same solvent with known concentrations.
- Measure the absorbance of these standard solutions at the dye's maximum absorbance wavelength (λ_{max}) using a UV-Vis spectrophotometer to generate a calibration curve (Absorbance vs. Concentration).
- Dilute the saturated supernatant solution with a known dilution factor to bring its absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted supernatant.
- Use the calibration curve to determine the concentration of the diluted supernatant and multiply by the dilution factor to find the concentration of the saturated solution. This concentration represents the solubility of the dye in that solvent at the specified temperature.
- Data Reporting:
 - Express the solubility in standard units, such as grams per liter (g/L) or moles per liter (mol/L).
 - Repeat the experiment at different temperatures if the temperature dependence of solubility is of interest.

Visualization of Experimental Workflow

The following diagrams illustrate the logical flow of the experimental procedures for determining dye solubility.

Diagram 1: General Workflow for Dye Solubility Determination



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Caption: Workflow for determining dye solubility.

This guide provides a foundational understanding of the solubility of Acid Yellow 172, clarifies its distinction from Solvent Yellow 172, and offers a robust experimental protocol for researchers to quantify its solubility in various media. The provided workflow diagram serves as a visual aid for the execution of these critical experimental steps.

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